

Protocol for Synthesizing AB131 in the Lab: Information Not Available

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AB131

Cat. No.: B371754

[Get Quote](#)

A comprehensive search for a synthesis protocol for a compound designated as "**AB131**" has yielded no specific results in publicly available scientific literature or chemical databases. The identifier "**AB131**" does not correspond to a recognized chemical entity for which a synthesis protocol has been published.

Initial investigations suggest that "**AB131**" is not a standard nomenclature for a chemical compound. Search results frequently point to non-scientific contexts, such as legislative bills. For instance, "AB 131" has been used to designate bills in the legislatures of Nevada, California, and Wisconsin.^{[1][2][3][4][5]}

While searches for chemical syntheses containing "131" do yield results, these are related to the use of the Iodine-131 isotope for radiolabeling specific molecules. For example, protocols exist for the synthesis of compounds like [¹³¹I]-2-(4-iodophenylamino) pyrido[2,3-d]pyrimidin-7-one and other radioiodinated molecules.^{[6][7]} However, these are distinct, named compounds and do not represent a general substance known as "**AB131**".

It is possible that "**AB131**" is an internal, proprietary code used by a research group or pharmaceutical company that has not been disclosed publicly. Without a specific chemical name, IUPAC name, CAS number, or a reference to a peer-reviewed publication, it is impossible to provide a detailed and accurate synthesis protocol.

For researchers, scientists, and drug development professionals seeking to synthesize a specific compound, it is crucial to use a standardized and universally recognized identifier to ensure the correct information is retrieved.

If "**AB131**" refers to a specific, known molecule under a different name, providing that alternative nomenclature will be necessary to locate the relevant synthesis protocol and associated data. At present, no further information can be provided on the laboratory synthesis of a compound referred to as "**AB131**".

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. AB131 Overview [leg.state.nv.us]
- 2. Bill tracking in California - AB 131 (2025-2026 legislative session) - FastDemocracy [fastdemocracy.com]
- 3. legiscan.com [legiscan.com]
- 4. 2025 Assembly Bill 131 [docs.legis.wisconsin.gov]
- 5. legiscan.com [legiscan.com]
- 6. Synthesis and in vitro examination of [124I]-, [125I]- and [131I]-2-(4-iodophenylamino) pyrido[2,3-d]pyrimidin-7-one radiolabeled Abl kinase inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Protocol for Synthesizing AB131 in the Lab: Information Not Available]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b371754#protocol-for-synthesizing-ab131-in-the-lab]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com